

Safety and handling of (3-(Cyclopropylcarbamoyl)-5-nitrophenyl)boronic acid

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Compound of Interest

Compound Name: (3-(Cyclopropylcarbamoyl)-5-nitrophenyl)boronic acid

Cat. No.: B1451436

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An In-depth Technical Guide to the Safe Handling of (3-(Cyclopropylcarbamoyl)-5-nitrophenyl)boronic acid

This guide provides comprehensive safety protocols and handling instructions for **(3-(Cyclopropylcarbamoyl)-5-nitrophenyl)boronic acid**, a specialized reagent utilized in synthetic organic chemistry and drug development.^{[1][2][3]} Designed for researchers, chemists, and laboratory professionals, this document synthesizes critical safety data with field-proven best practices to ensure minimal risk during its use, storage, and disposal. The information herein is grounded in authoritative safety data for structurally analogous compounds to provide a robust framework for risk mitigation.

Hazard Identification and Classification

(3-(Cyclopropylcarbamoyl)-5-nitrophenyl)boronic acid belongs to the nitrophenylboronic acid class. While specific toxicological data for this exact molecule is not extensively published, a reliable hazard profile can be established by examining data from structurally similar compounds, such as 3-nitrophenylboronic acid and other substituted phenylboronic acids.^{[4][5]} ^[6] These compounds are consistently classified as irritants and may be harmful if ingested.^[4] ^{[6][7]}

The primary risks are associated with irritation to the skin, eyes, and respiratory system upon direct contact or inhalation of dust particles.[\[5\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Hazard Category	Classification	Key Hazard Statements (H-Statements)	Source Analogy
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed	2-Nitrophenylboronic acid [4] , 3-Nitrophenylboronic acid [6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	3-Nitrophenylboronic acid, 3-Carboxy-5-nitrophenylboronic acid [5] [10] [11]
Serious Eye Damage/Irritation	Category 2A / 2	H319: Causes serious eye irritation	3-Nitrophenylboronic acid, 3-Carboxy-5-nitrophenylboronic acid [5] [10] [11]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	3-Nitrophenylboronic acid, 3-Carboxy-5-nitrophenylboronic acid [5] [10] [11]

Signal Word: Warning[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[11\]](#)

Exposure Controls and Personal Protective Equipment (PPE)

To mitigate the identified hazards, a multi-layered approach combining engineering controls and appropriate PPE is mandatory.

Engineering Controls

- Ventilation: All handling of solid **(3-(Cyclopropylcarbamoyl)-5-nitrophenyl)boronic acid** must be conducted in a certified chemical fume hood to minimize the risk of inhaling dust particles.[\[6\]](#)[\[13\]](#)[\[14\]](#) The fume hood ensures that any generated dust or aerosols are effectively contained and exhausted.
- Safety Stations: An eyewash station and a safety shower must be readily accessible and in close proximity to the workstation.[\[13\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#) Regular functionality checks of this equipment are essential.

Personal Protective Equipment (PPE)

A comprehensive suite of PPE is required to prevent exposure through all potential routes.[\[16\]](#)[\[18\]](#)

- Eye and Face Protection: Chemical safety goggles that meet ANSI Z87.1 standards are mandatory.[\[13\]](#)[\[18\]](#) For operations with a higher risk of splashing, such as when dissolving the compound, a full-face shield should be worn in addition to goggles.[\[13\]](#)
- Hand Protection: Chemically resistant gloves, such as nitrile, must be worn at all times.[\[13\]](#)[\[16\]](#) Gloves should be inspected for integrity before each use and changed immediately if contamination is suspected.[\[16\]](#)[\[18\]](#) Proper glove removal technique is critical to avoid skin contamination.[\[18\]](#)
- Body Protection: A flame-resistant laboratory coat, fully buttoned, is required.[\[16\]](#)[\[18\]](#) Long pants and closed-toe shoes are also mandatory to protect the skin from accidental spills.[\[16\]](#)
- Respiratory Protection: When handling the solid compound outside of a fume hood (which is not recommended) or if dust generation is unavoidable, a NIOSH/MSHA-approved respirator (e.g., N95 dust mask) is required to prevent inhalation.[\[8\]](#)[\[16\]](#)[\[18\]](#)

Safe Handling and Storage Protocol

Adherence to a strict operational protocol is crucial for safety. Boronic acids, while relatively stable compared to many organometallic reagents, require careful handling to maintain their integrity and ensure user safety.[\[19\]](#)

Step-by-Step Handling Procedure

- Preparation: Before handling, ensure the chemical fume hood is operational and the work area is clean and free of clutter.[\[16\]](#) Confirm the location and readiness of the eyewash station and safety shower.[\[16\]](#)
- Donning PPE: Put on all required PPE as detailed in Section 2.2 before retrieving the chemical from storage.
- Chemical Handling:
 - Keep the container tightly closed when not in use.[\[8\]](#)[\[9\]](#)[\[16\]](#)
 - When transferring the solid, use appropriate tools like a spatula and avoid generating dust. [\[8\]](#)[\[16\]](#) Weighing should be done within the fume hood.
 - Avoid all personal contact, including the inhalation of dust or vapors.[\[13\]](#)
- Post-Handling:
 - Clean the work area and any equipment used to remove residual chemicals.
 - Wash hands thoroughly with soap and water after handling is complete and before leaving the laboratory, even if gloves were worn.[\[13\]](#)[\[16\]](#)[\[20\]](#)

Storage Conditions

Proper storage is essential to maintain the compound's stability and prevent hazardous situations.

- Temperature: Store in a refrigerator at 2-8°C.[\[9\]](#)[\[10\]](#)[\[20\]](#)
- Atmosphere: Keep the container tightly sealed in a dry, well-ventilated place.[\[6\]](#)[\[9\]](#)[\[10\]](#)[\[20\]](#) For long-term stability, storage under an inert atmosphere (e.g., nitrogen or argon) is recommended, as some boronic acids can be sensitive to air.[\[9\]](#)[\[20\]](#)
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases. [\[10\]](#)[\[20\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

First Aid Measures

- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[8\]](#)[\[9\]](#)[\[15\]](#)[\[21\]](#) Seek immediate medical attention.[\[8\]](#)[\[9\]](#)[\[21\]](#)
- **Skin Contact:** Remove all contaminated clothing.[\[15\]](#)[\[21\]](#) Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[20\]](#)[\[22\]](#) If irritation develops or persists, seek medical attention.[\[10\]](#)[\[20\]](#)[\[21\]](#)
- **Inhalation:** Move the affected person to fresh air immediately.[\[8\]](#)[\[9\]](#)[\[15\]](#)[\[21\]](#) If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration, avoiding mouth-to-mouth resuscitation.[\[8\]](#)[\[9\]](#) Seek immediate medical attention.[\[8\]](#)[\[9\]](#)
- **Ingestion:** Do NOT induce vomiting.[\[8\]](#)[\[15\]](#) If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water.[\[8\]](#) Call a POISON CENTER or physician immediately.[\[20\]](#)[\[23\]](#)

Firefighting Measures

- **Extinguishing Media:** Use a water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[\[7\]](#)[\[10\]](#)[\[15\]](#)[\[20\]](#)
- **Specific Hazards:** During a fire, irritating and toxic gases may be generated through thermal decomposition, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and boron oxides.[\[10\]](#)[\[17\]](#)[\[24\]](#)
- **Protective Equipment:** Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[\[10\]](#)[\[15\]](#)[\[22\]](#)[\[25\]](#)

Spill and Waste Disposal

Spill Containment and Cleanup

- **Evacuate:** Evacuate all non-essential personnel from the spill area.[\[13\]](#)[\[15\]](#)

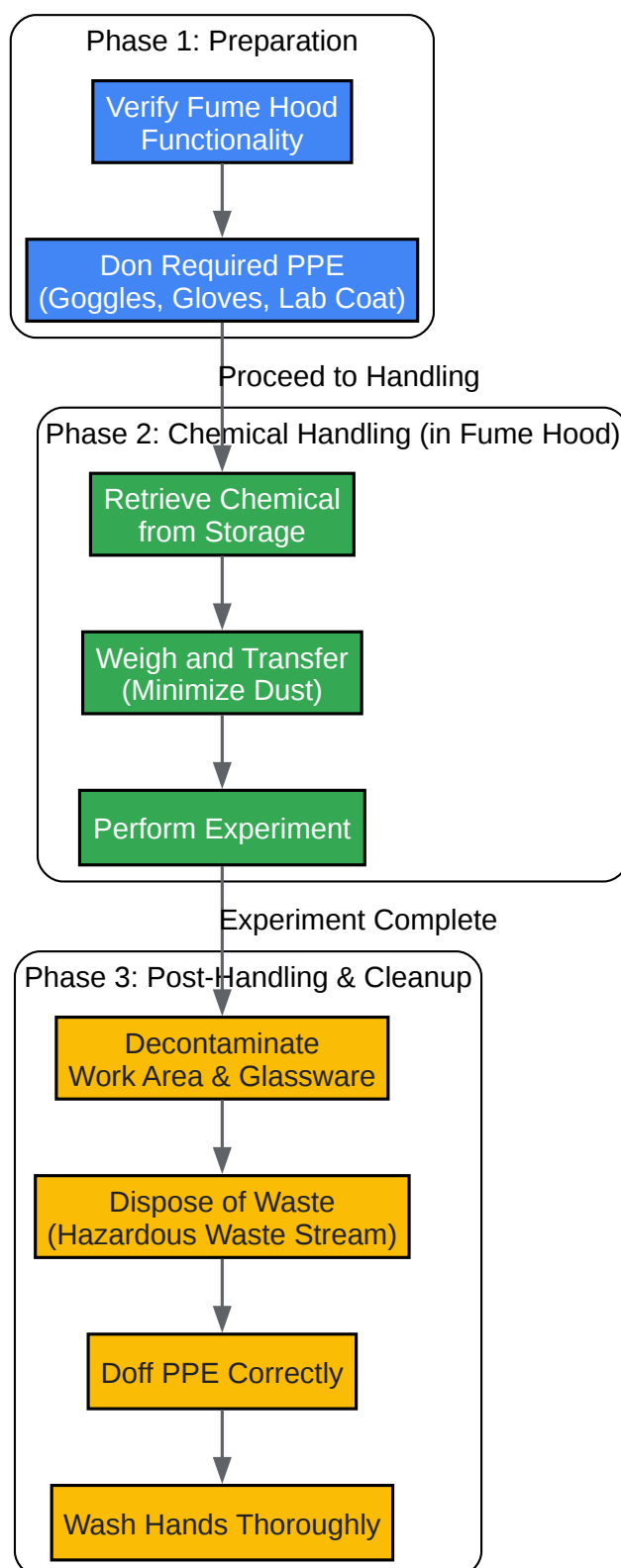
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.[\[13\]](#)
- Contain: Carefully sweep or vacuum up the spilled solid material using an inert absorbent material (e.g., sand, vermiculite) if necessary to avoid generating dust.[\[8\]](#)[\[13\]](#)[\[25\]](#)
- Collect: Place the swept material into a suitable, labeled, and sealed container for hazardous waste disposal.[\[8\]](#)[\[13\]](#)
- Decontaminate: Clean the spill area with an appropriate solvent, followed by washing with soap and water.[\[13\]](#)

Waste Disposal

All waste generated from the use of **(3-(Cyclopropylcarbamoyl)-5-nitrophenyl)boronic acid**, including contaminated PPE, empty containers, and cleanup materials, must be treated as hazardous waste.[\[13\]](#)[\[14\]](#) Dispose of contents and containers in accordance with all local, state, and federal regulations at an approved waste disposal plant.[\[6\]](#)[\[14\]](#)[\[20\]](#)[\[26\]](#) Never dispose of this chemical down the drain or in regular trash.[\[14\]](#)

Visualization of Safe Handling Workflow

The following diagram outlines the critical steps for safely handling boronic acids in a laboratory setting.



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Caption: Workflow for the safe handling of boronic acids.

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